

Application Notes and Protocols: Lead Naphthenate as a High-Pressure Additive in Lubricants

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Compound of Interest		
Compound Name:	Lead naphthenate	
Cat. No.:	B213222	Get Quote

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Introduction

Lead naphthenate is an organometallic compound that has been historically utilized as an effective anti-wear and extreme pressure (EP) additive in a variety of lubricants, particularly in demanding applications such as industrial gears and high-vacuum space mechanisms.[1][2] Its primary function is to form a protective tribochemical film on metal surfaces under high-pressure conditions, thereby preventing direct metal-to-metal contact, reducing wear, and mitigating the risk of catastrophic failure. These notes provide detailed insights into the application of **lead naphthenate**, performance data, and standardized protocols for its evaluation.

Mechanism of Action

Under the high temperatures and pressures generated at asperity contacts between sliding surfaces, **lead naphthenate** undergoes a tribochemical reaction. The current understanding suggests a two-fold protection mechanism:

• Chemisorption: The **lead naphthenate** molecule adsorbs onto the metal surface, particularly on basic sites of the metal oxide layer.[3][4]



• Tribofilm Formation: Under more severe conditions, the compound decomposes, and through a reaction with the metallic surface (often iron or steel), it forms a tenacious, low-shear-strength boundary film. This film is believed to be composed of a mixture of lead compounds and, in some cases, elemental lead, which acts as a solid lubricant.[3][5] This protective layer, typically 2-4µm thick, significantly reduces wear, although it may lead to a slight increase in the coefficient of friction.[6]

The naphthenate hydrocarbon rings in the molecule primarily serve to provide solubility in various hydrocarbon base oils.[1][2]

Performance Data

The efficacy of **lead naphthenate** as a high-pressure additive has been quantified in numerous studies using various tribological test methods. The following tables summarize key performance data from research on **lead naphthenate** in a multi-alkylated cyclopentane (MAC) base oil.

Table 1: SRV Oscillatory Sliding Wear Test Data[1][6]



Lubricant Formulation	Steel Type	Temperature (°C)	Environment	Average Wear Rate (μm³/min)
Neat MAC Oil	52100	75	Atmospheric	Lower than 3% & 5% PbNp
3% Lead Naphthenate	52100	75	Atmospheric	Higher than Neat Oil
5% Lead Naphthenate	52100	75	Atmospheric	Highest Wear Rate
Neat MAC Oil	52100	75	Vacuum	Higher than 3% & 5% PbNp
3% Lead Naphthenate	52100	75	Vacuum	Lower than Neat Oil
5% Lead Naphthenate	52100	75	Vacuum	Lowest Wear Rate
Neat MAC Oil	440C	75	Vacuum	~2x higher than 3% & 5% PbNp
3% Lead Naphthenate	440C	75	Vacuum	Significantly Lower than Neat Oil
5% Lead Naphthenate	440C	75	Vacuum	Significantly Lower than Neat Oil

Table 2: MTM Mixed Rolling/Sliding Wear Test Data[6]



Lubricant Formulation	Temperature (°C)	Wear Protection Improvement (vs. Neat MAC Oil)
3% Lead Naphthenate	50	3x
5% Lead Naphthenate	50	11x
3% Lead Naphthenate	150	5x
5% Lead Naphthenate	150	20x

Experimental Protocols

Protocol 1: Evaluation of Wear Preventive Characteristics using the Four-Ball Method (Modified from ASTM D4172)

1. Objective: To determine the relative wear-preventive properties of lubricating fluids containing **lead naphthenate** under sliding contact.

2. Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (AISI 52100 steel, 12.7 mm diameter, Grade 25)
- Microscope for wear scar measurement (with 0.01 mm resolution)
- Solvent for cleaning (e.g., heptane or acetone)

3. Test Conditions:

• Spindle Speed: 1200 ± 60 rpm

Test Temperature: 75 ± 2 °C

• Test Duration: 60 ± 1 min

Applied Load: 392 ± 2 N (40 kgf)

4. Procedure:

• Thoroughly clean the four steel balls, ball pot, and lock ring with solvent and allow them to dry.



- Place three clean balls in the ball pot.
- Pour the test lubricant into the pot to a level about 3 mm above the top of the balls.
- Place the fourth ball into the spindle chuck.
- Assemble the ball pot onto the test machine.
- Heat the lubricant to the specified test temperature.
- Apply the specified load.
- Start the motor and run for the specified duration.
- At the end of the test, stop the motor, remove the load, and turn off the heater.
- Remove the ball pot, discard the lubricant, and clean the three lower balls.
- Measure the wear scar diameter on each of the three lower balls in two directions (parallel and perpendicular to the direction of sliding) to the nearest 0.01 mm.
- Calculate the average wear scar diameter for the three balls.
- 5. Reporting: Report the average wear scar diameter in millimeters. A smaller diameter indicates better wear protection.

Protocol 2: Surface Chemistry Analysis using X-ray Photoelectron Spectroscopy (XPS)

- 1. Objective: To identify the elemental composition and chemical states of the tribofilm formed on the wear scar surface.
- 2. Apparatus:
- X-ray Photoelectron Spectrometer with a monochromatic Al Kα X-ray source.
- Argon ion gun for depth profiling (optional).
- 3. Sample Preparation:
- After the tribological test, carefully remove the test specimen (e.g., the lower balls from the four-ball test or the disc from the SRV test).
- Gently rinse the specimen with a volatile solvent (e.g., hexane) to remove excess lubricant, taking care not to disturb the tribofilm.
- Allow the solvent to evaporate completely in a clean, dry environment.
- Mount the specimen on the XPS sample holder, ensuring the wear scar is oriented towards the analyzer.
- 4. Data Acquisition:







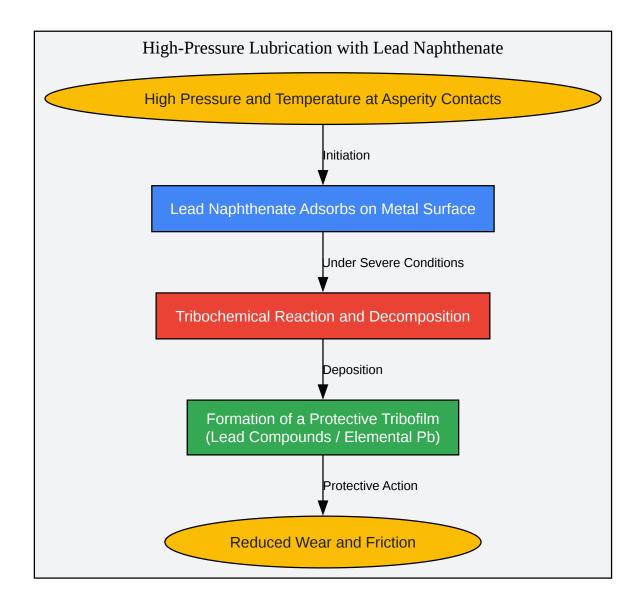
- Introduce the sample into the ultra-high vacuum chamber of the spectrometer.
- Acquire a survey spectrum (e.g., 0-1100 eV binding energy) to identify all elements present on the surface.
- Acquire high-resolution spectra for the elements of interest (e.g., Pb 4f, O 1s, C 1s, Fe 2p).
- If desired, perform depth profiling by sputtering the surface with an argon ion beam and acquiring high-resolution spectra at intervals to analyze the composition as a function of depth.

5. Data Analysis:

- Process the high-resolution spectra to determine the binding energies of the core levels.
- Compare the measured binding energies to literature values to identify the chemical states of the elements (e.g., distinguishing between Pb in lead naphthenate and elemental Pb).
- Quantify the atomic concentrations of the elements from the peak areas.

Visualizations

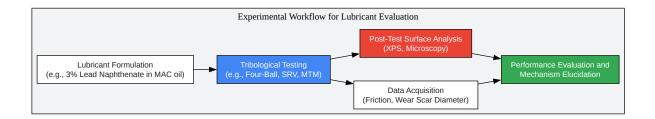




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Caption: Mechanism of action for **lead naphthenate** under high pressure.





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Caption: Workflow for evaluating lubricants with lead naphthenate.

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